

Safeguarding Your Research: A Comprehensive Guide to Handling Ac-WLA-AMC

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Compound of Interest		
Compound Name:	Ac-WLA-AMC	
Cat. No.:	B8088751	Get Quote

For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with the fluorogenic peptide substrate, **Ac-WLA-AMC** (Acetyl-L-tryptophyl-L-leucyl-L-alanyl-7-amino-4-methylcoumarin). Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your experimental results.

Ac-WLA-AMC is a valuable tool for measuring the chymotrypsin-like activity of the β5c subunit of the 20S proteasome.[1][2] Upon cleavage by the proteasome, the highly fluorescent molecule 7-amino-4-methylcoumarin (AMC) is released, providing a quantifiable measure of enzyme activity.[1][2] While instrumental in research, this compound necessitates careful handling due to its chemical properties and potential hazards.

Essential Safety and Handling Precautions

Hazard Identification and Personal Protective Equipment (PPE):

The Safety Data Sheet (SDS) for **Ac-WLA-AMC** classifies it as having acute oral toxicity (Category 4) and being very toxic to aquatic life with long-lasting effects (Acute and Chronic Category 1). The fluorescent component, 7-amino-4-methylcoumarin (AMC), is a known skin, eye, and respiratory irritant. Therefore, a comprehensive approach to personal protection is mandatory.



Hazard	Required Personal Protective Equipment (PPE)	
Inhalation	Work in a well-ventilated area, preferably a chemical fume hood. For nuisance exposures to the lyophilized powder, an N95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	
Skin Contact	Chemical-resistant gloves (nitrile or latex are suitable for general handling). Change gloves immediately if contaminated. A lab coat or other protective clothing is required to prevent skin exposure.	
Eye Contact	Safety glasses with side shields or chemical safety goggles are mandatory.	
Ingestion	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.	

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the entire lifecycle of **Ac-WLA-AMC** in the laboratory, from initial receipt and storage to the final disposal of waste.

Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- The lyophilized powder should be stored at -20°C to -80°C for long-term stability.[3]
- Protect the compound from light and moisture.[3]

Reconstitution and Aliquoting:

• Before opening, allow the vial to equilibrate to room temperature to prevent condensation.



- Ac-WLA-AMC is soluble in DMSO.[3] Prepare a stock solution of at least 10 mM in DMSO.
 [3]
- To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes and store them at -20°C to -80°C.[3]

Experimental Use:

A detailed protocol for a proteasome activity assay using **Ac-WLA-AMC** is provided in the "Experimental Protocols" section below.

Waste Disposal Plan:

All waste containing **Ac-WLA-AMC** must be treated as hazardous chemical waste.

- Liquid Waste: Collect all solutions containing Ac-WLA-AMC (including the first rinse of any
 containers) in a designated, sealed, and clearly labeled hazardous waste container. The
 container should be stored in a secondary containment bin.
- Solid Waste: Dispose of contaminated consumables such as pipette tips, gloves, and empty vials as solid hazardous waste. Place these items in a designated, lined, and labeled container.
- Container Disposal: Empty vials must be thoroughly rinsed. The first rinseate must be
 collected as hazardous waste. Subsequent rinses can be disposed of according to your
 institution's guidelines. The rinsed and dried container can then be disposed of as regular lab
 glass, with the label defaced or removed.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved waste disposal company. Do not dispose of Ac-WLA-AMC down the drain or in regular trash.[4]

Quantitative Data Summary



Property	Value	Source
Molecular Formula	C32H37N5O6	[5]
Molecular Weight	587.7 g/mol	[5]
Solubility	Soluble in DMSO (≥10 mM)	[3]
Storage Temperature	-20°C to -80°C	[3]
Excitation Wavelength	~345 nm	[3]
Emission Wavelength	~445 nm	[3]
Working Concentration	20-50 μΜ	[1]

Experimental Protocols

Proteasome Activity Assay using Ac-WLA-AMC:

This protocol is a general guideline. Specific concentrations and incubation times may need to be optimized for your experimental system.

Materials:

- Ac-WLA-AMC stock solution (e.g., 10 mM in DMSO)
- Assay Buffer (e.g., 50 mM Tris, pH 7.5)
- Purified 20S proteasome or cell lysate containing proteasome activity
- 0.035% SDS solution (for 20S proteasome activation)[1][3]
- Black, flat-bottom 96-well plate
- Fluorescence microplate reader

Procedure:

Prepare Assay Buffer: Prepare the desired volume of assay buffer.



- Activate 20S Proteasome (if using purified enzyme): If you are using a purified 20S
 proteasome, it may require activation. This can be achieved by including 0.035% SDS in the
 assay buffer.[1][3]
- · Prepare Reagents:
 - Ac-WLA-AMC Working Solution: Dilute the Ac-WLA-AMC stock solution in assay buffer to the desired final working concentration (typically between 20-50 μM).[1] Protect from light.
 - Enzyme/Lysate Preparation: Dilute the purified proteasome or cell lysate to the desired concentration in assay buffer.
- Assay Setup:
 - Add your enzyme or cell lysate to the wells of the black 96-well plate.
 - Include appropriate controls, such as a no-enzyme control (assay buffer only) and a positive control if available.
- Initiate Reaction: Add the **Ac-WLA-AMC** working solution to all wells to start the reaction.
- Measure Fluorescence: Immediately begin measuring the fluorescence intensity at an
 excitation wavelength of ~345 nm and an emission wavelength of ~445 nm.[3] Take kinetic
 readings at regular intervals (e.g., every 1-2 minutes) for a set period (e.g., 30-60 minutes) at
 a constant temperature (e.g., 37°C).
- Data Analysis: Determine the rate of the reaction by calculating the slope of the linear portion of the fluorescence versus time curve.

Visualized Workflow





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Caption: Workflow for the safe handling of Ac-WLA-AMC.



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